

An In-depth Technical Guide to N,N-Dimethylacetamide-d9 (CD3CON(CD3)2)

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Compound of Interest

Compound Name: *N,N*-Dimethylacetamide-d9

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **N,N-Dimethylacetamide-d9** (DMA-d9), a deuterated solvent essential for high-precision analytical chemistry. This document details its chemical and physical properties, outlines a standard experimental protocol for its primary application in Nuclear Magnetic Resonance (NMR) spectroscopy, and illustrates key structural and procedural information through diagrams.

Core Properties and Specifications

N,N-Dimethylacetamide-d9, the perdeuterated analog of N,N-Dimethylacetamide, is a polar aprotic solvent widely utilized in research and development.^[1] Its key advantage lies in the substitution of hydrogen atoms with deuterium, which minimizes solvent-derived signals in ¹H NMR spectroscopy, thereby enhancing spectral clarity and allowing for the unambiguous analysis of an analyte's proton signals.^[2]

Physical and Chemical Data

The fundamental properties of **N,N-Dimethylacetamide-d9** are summarized below. This data is crucial for its proper handling, storage, and application in experimental settings.

Property	Value	References
Chemical Formula	C ₄ D ₉ NO	[2]
Linear Formula	CD ₃ CON(CD ₃) ₂	
Molecular Weight	96.18 g/mol	[3]
CAS Number	16727-10-9	[2]
Physical State	Colorless Liquid	[2][4]
Isotopic Purity	≥99 atom % D	[2]
Melting Point	-20 °C	[5]
Boiling Point	164-166 °C	
Density	1.033 g/mL at 25 °C	
Refractive Index (n _{20/D})	1.438	

Chemical Identifiers

For unambiguous identification and data retrieval, the following chemical identifiers are provided.

Identifier Type	Value	References
InChI Key	FXHOOIRPVKKKFG-GQALSZNTSA-N	[2]
SMILES	<chem>O=C(N(C([2H])([2H])[2H])C([2H])([2H])[2H])C([2H])([2H])[2H]</chem>	
MDL Number	MFCD00066061	
PubChem CID	22789542	[4][6]

Primary Applications in Research

The primary application of DMA-d9 is as a solvent in NMR spectroscopy, where it provides a clear background for analyzing dissolved analytes.^[2] It is also valuable as a deuterated internal standard in quantitative liquid chromatography-mass spectrometry (LC-MS) assays, where its chemical similarity to the analyte and different mass-to-charge ratio allow for distinct detection.^[2]

Experimental Protocol: NMR Sample Preparation

The following is a detailed methodology for preparing an analytical sample for NMR spectroscopy using **N,N-Dimethylacetamide-d9**. Proper sample preparation is critical to obtaining high-quality, high-resolution NMR spectra.^[7]

Objective: To prepare a homogeneous, particulate-free solution of an analyte in DMA-d9 suitable for NMR analysis.

Materials:

- Analyte (solid or liquid)
- **N,N-Dimethylacetamide-d9** (≥ 99 atom % D)
- High-quality 5 mm NMR tube and cap
- Volumetric glassware or calibrated micropipette
- Small vial for dissolving
- Pasteur pipette
- Filtration medium (e.g., a small plug of cotton or glass wool)^[8]
- Vortex mixer (optional)

Procedure:

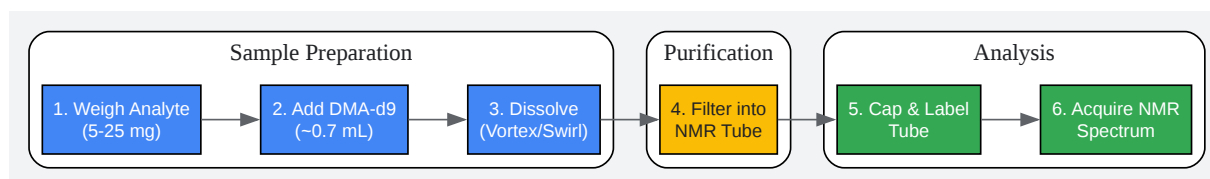
- Determine Sample Quantity:

- For solid samples: Weigh approximately 5-25 mg of the analyte directly into a clean, dry vial.^[8] The exact amount depends on the molecular weight of the compound and the sensitivity of the NMR spectrometer.
- For liquid samples: Use approximately one drop of the liquid analyte.^[9]
- Solvent Addition:
 - Add approximately 0.6–0.7 mL of **N,N-Dimethylacetamide-d9** to the vial containing the analyte.^[7]^[10] This volume is optimal for most standard 5 mm NMR tubes, ensuring the sample fills the detection region of the spectrometer's RF coil.^[9]
- Dissolution:
 - Gently swirl or vortex the vial to completely dissolve the analyte in the solvent. Ensure no visible solid particles remain.
- Filtration and Transfer:
 - To remove any particulate matter which can degrade spectral resolution, filter the solution directly into the NMR tube.^[8]
 - Prepare a filter by tightly packing a small plug of cotton or glass wool into the constriction of a Pasteur pipette.^[8]
 - Carefully draw the analyte solution into the pipette and gently transfer the filtered solution into the NMR tube, avoiding the introduction of air bubbles.
- Final Steps:
 - Cap the NMR tube securely to prevent solvent evaporation and contamination.^[10]
 - Label the NMR tube clearly near the top using a permanent marker. Do not use paper labels or tape, as they can affect the tube's position in the spectrometer.^[10]
 - The sample is now ready for insertion into the NMR spectrometer for data acquisition.

Visualizations

The following diagrams illustrate the molecular structure of **N,N-Dimethylacetamide-d9** and the general workflow for its use in NMR sample preparation.

Molecular structure of **N,N-Dimethylacetamide-d9**.



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Experimental workflow for NMR sample preparation.

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